

Application Notes and Protocols for Tmprss6-IN-1 TFA

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the dissolution, storage, and handling of **Tmprss6-IN-1 TFA**, a potent inhibitor of the transmembrane serine protease TMPRSS6 (also known as Matriptase-2). Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

Property	Value	Reference
Full Name	Tmprss6-IN-1 trifluoroacetate salt	MedChemExpress
Target	TMPRSS6 (Matriptase-2)	MedChemExpress
Molecular Formula	C35H41F3N8O6S2	MedChemExpress[1]
Molecular Weight	790.88 g/mol	MedChemExpress[1]
Appearance	Solid	MedChemExpress[1]

Solubility Data

Quantitative solubility data is essential for the accurate preparation of stock and working solutions. The solubility of **Tmprss6-IN-1 TFA** in a common laboratory solvent is provided below.



Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	125	158.05	Requires sonication for complete dissolution. It is recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic.[1]

Storage and Stability

Proper storage is critical to prevent degradation of the compound.

Form	Storage Temperature	Duration	Special Instructions
Solid (as received)	4°C	Not specified	Store in a tightly sealed container, protected from moisture.[1]
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Store in tightly sealed vials.[1]
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store in tightly sealed vials.[1]

Experimental Protocols Preparation of a 100 mM DMSO Stock Solution



Materials:

- Tmprss6-IN-1 TFA solid
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator bath

Procedure:

- Equilibrate: Allow the vial of Tmprss6-IN-1 TFA to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh out the desired amount of Tmprss6-IN-1 TFA. For example, to prepare 1 mL of a 100
 mM stock solution, weigh out 79.09 mg of the compound.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the solid compound. To prepare a 100 mM stock solution with 79.09 mg of compound, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
 - Place the tube in a sonicator bath for 10-15 minutes to ensure complete dissolution.
 Visually inspect the solution to confirm that no particulates are present.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, low-protein-binding microcentrifuge tubes.



 Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Preparation of Working Solutions

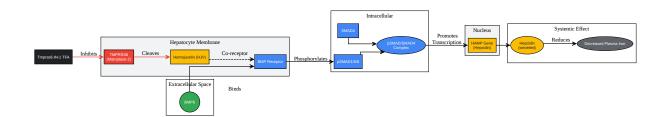
Procedure:

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in your desired cell culture medium or assay buffer to achieve the final working concentration.
 - Important: To avoid precipitation of the compound, it is recommended to add the DMSO stock solution to the aqueous buffer or medium and mix immediately. Do not add the aqueous solution directly to the concentrated DMSO stock.
 - The final concentration of DMSO in the assay should be kept as low as possible (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects. Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

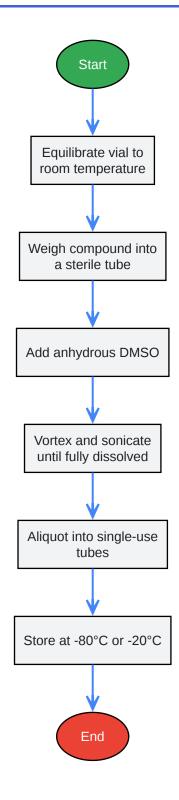
Signaling Pathway

Tmprss6-IN-1 is an inhibitor of TMPRSS6, a key negative regulator of hepcidin, the master regulator of iron homeostasis. TMPRSS6, a type II transmembrane serine protease, is primarily expressed in the liver. It functions by cleaving hemojuvelin (HJV), a co-receptor for the bone morphogenetic protein (BMP) signaling pathway.[2][3][4] This cleavage attenuates the BMP/SMAD signaling cascade, leading to decreased transcription of the hepcidin gene (HAMP).[3][4] By inhibiting TMPRSS6, Tmprss6-IN-1 prevents the cleavage of HJV, thereby enhancing BMP/SMAD signaling and increasing hepcidin production.[2][3][4] This ultimately leads to decreased iron absorption from the intestine and reduced iron release from macrophages.









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